

# Estasol: A Comprehensive Technical Guide to Laboratory Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Estasol*

Cat. No.: *B1220568*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Estasol**, a refined mixture of dimethyl esters of adipic, glutaric, and succinic acids, is a versatile solvent increasingly utilized in various industrial and laboratory applications.<sup>[1][2]</sup> Its favorable characteristics, including high solvency power, low volatility, low flammability, and biodegradability, position it as a safer alternative to more hazardous solvents.<sup>[1][2][3]</sup> This guide provides an in-depth overview of the essential safety protocols and handling procedures for **Estasol** in a laboratory setting to ensure the well-being of personnel and the integrity of research.

## Chemical and Physical Properties

Understanding the fundamental properties of **Estasol** is crucial for its safe handling. It is a clear, colorless liquid with a mild, fruity odor.<sup>[1]</sup> **Estasol** is readily soluble in alcohols, ketones, and ethers but has limited solubility in water.<sup>[1]</sup>

Table 1: Physical and Chemical Properties of **Estasol**

Property	Value
Appearance	Clear, colorless liquid[1][4]
Odor	Mild, fruity, ester-like[1][4]
Boiling Point	200 - 230 °C[4]
Melting Point	-20 to -25 °C[4][5]
Flash Point	107.2 - 108 °C (Closed Cup)[4][5]
Density	1.19 g/mL at 25°C[1][5]
Vapor Pressure	0.06 - 0.2 mmHg at 20°C[4][5]
Autoignition Temperature	370 °C[4]
Solubility	Slightly soluble in water; soluble in alcohols, ketones, ethers[1]
pH	5 - 6[4]

## Toxicological Data and Hazard Information

**Estasol** is not classified as a hazardous substance or mixture according to Regulation (EC) No. 1272/2008. However, it is essential to handle it with care to minimize exposure.

Table 2: Toxicological Data for **Estasol**

Test	Result	Species	Method
Acute Oral Toxicity (LD50)	> 5000 mg/kg	Rat	Oral
Acute Inhalation Toxicity (LC50)	> 11 mg/l (4 h)	Rat	Inhalation
Skin Irritation	Not classified as an irritant.		
Eye Irritation	May cause slight irritation.		
Mutagenicity	Not considered mutagenic.		
Teratogenicity	Did not show teratogenic effects in animal experiments.		
Reproductive Toxicity	Animal testing did not show any effects on fertility.		

Hazard Statements: While not classified as hazardous, one source indicates "H302 Harmful if swallowed."[\[6\]](#) It is prudent to avoid ingestion.

Precautionary Statements:

- P264: Wash hands thoroughly after handling.[\[6\]](#)
- P270: Do not eat, drink or smoke when using this product.[\[6\]](#)
- P301+P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.[\[6\]](#)
- P330: Rinse mouth.[\[6\]](#)
- P501: Dispose of contents/container in accordance with local regulations.[\[6\]](#)

# Laboratory Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount to ensure a safe laboratory environment.

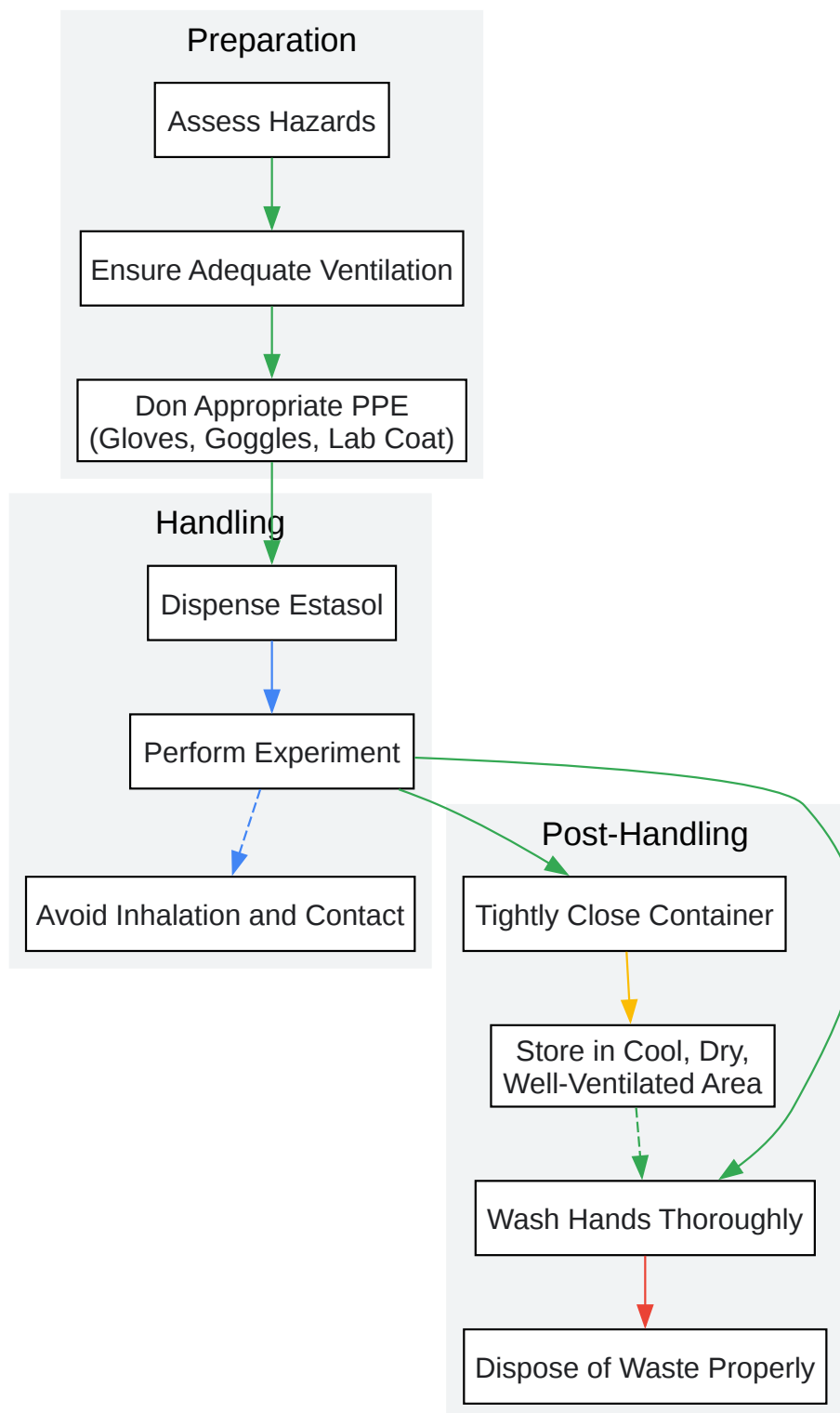
## General Handling

- Ventilation: Always use **Estasol** in a well-ventilated area to minimize inhalation of vapors.<sup>[1]</sup> Local exhaust ventilation may be necessary for certain operations.<sup>[4]</sup>
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety goggles, chemical-resistant gloves (e.g., Butyl rubber), and a lab coat.<sup>[1][4]</sup>
- Avoid Contact: Prevent contact with skin, eyes, and clothing.<sup>[4]</sup>
- Hygiene: Wash hands thoroughly after handling and before breaks, eating, drinking, or smoking.<sup>[4]</sup>

## Storage

- Container: Store in the original, tightly closed container.<sup>[4]</sup>
- Location: Keep in a cool, dry, and well-ventilated area.<sup>[1]</sup>
- Incompatibilities: Store away from strong oxidizing agents.<sup>[1]</sup>
- Conditions to Avoid: Protect from heat, open flames, hot surfaces, and direct sunlight.

## Estasol Safe Handling Workflow



[Click to download full resolution via product page](#)

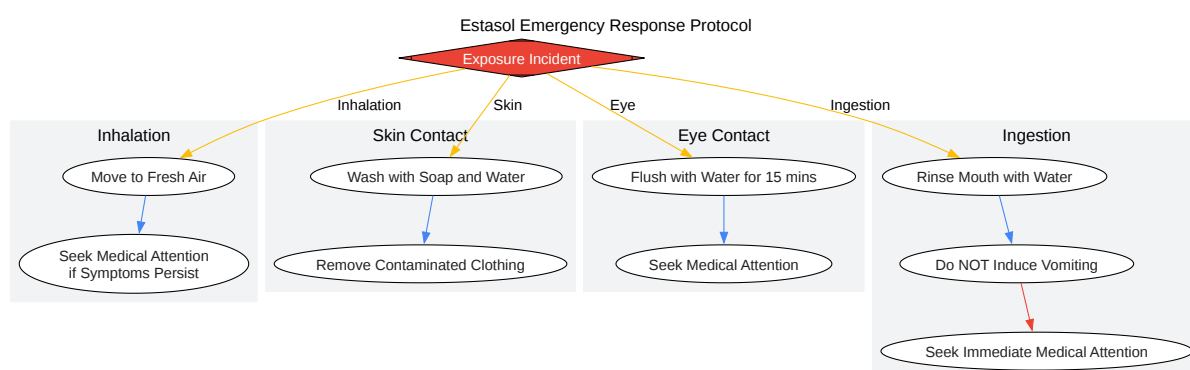
Caption: Workflow for the safe handling of **Estasol** in a laboratory setting.

# Emergency Procedures

In the event of an accidental exposure or spill, prompt and appropriate action is critical.

## First Aid Measures

- Inhalation: Move the affected person to fresh air. If symptoms persist, seek medical attention.  
[1]
- Skin Contact: Wash the affected area with soap and plenty of water.[1] Remove contaminated clothing.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present. Seek medical attention if irritation persists.[1]
- Ingestion: Do NOT induce vomiting.[1] Rinse mouth with water and seek immediate medical attention.[1]



[Click to download full resolution via product page](#)

Caption: First aid procedures for different routes of exposure to **Estasol**.

## Accidental Release Measures

- Personal Precautions: Evacuate the area and ensure adequate ventilation.[1] Wear appropriate personal protective equipment (PPE).[1]
- Containment and Cleanup: Contain the spill using absorbent materials such as sand, diatomite, or universal binders. Collect the absorbed material into suitable, closed containers for disposal.
- Environmental Precautions: Prevent the spill from entering drains, surface water, or the soil.

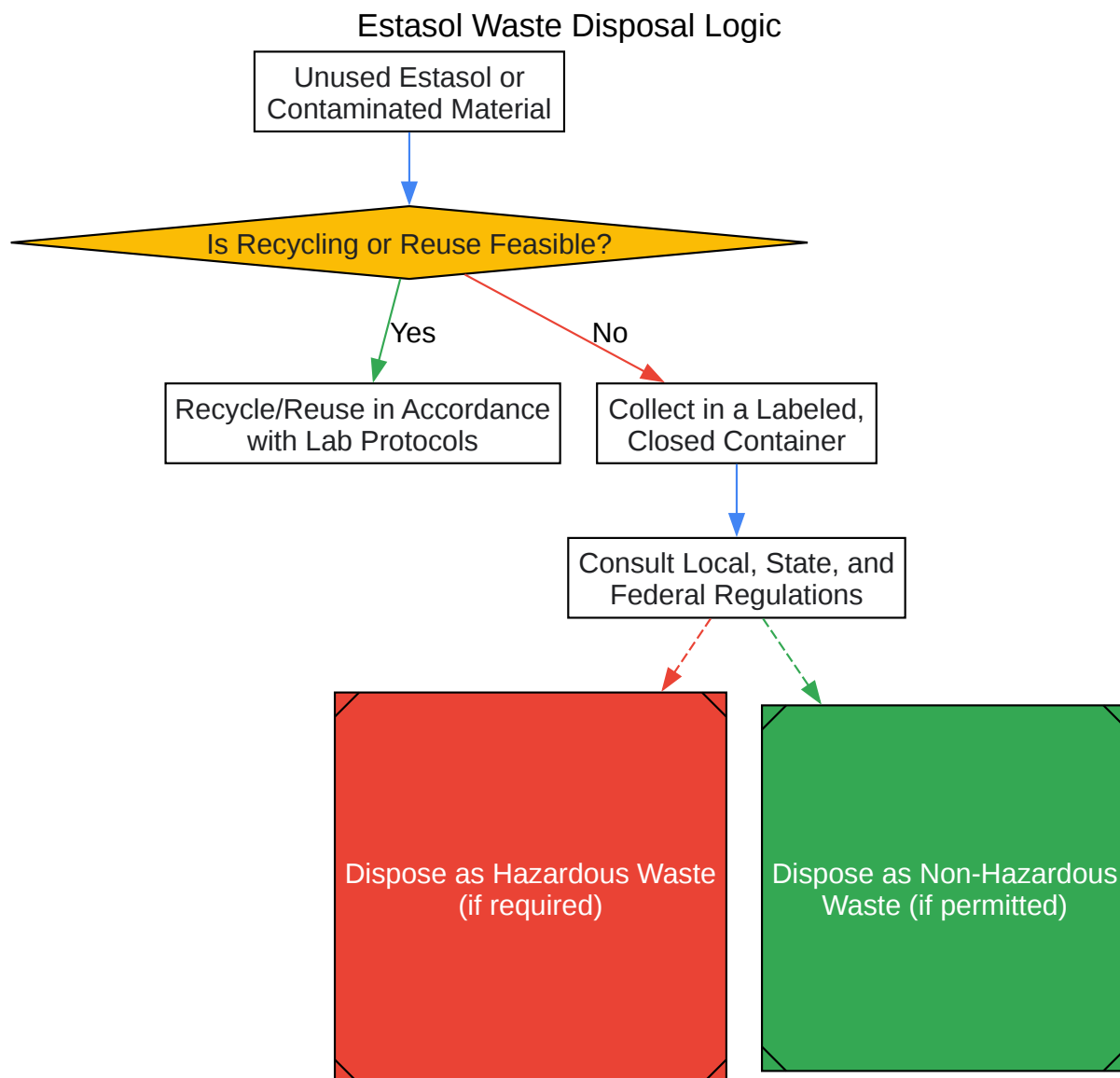
## Fire-Fighting Measures

**Estasol** is non-flammable but has a flash point of over 100°C.[1]

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, carbon dioxide (CO<sub>2</sub>), or water spray.[4]
- Unsuitable Extinguishing Media: Avoid using a direct water jet, as it may spread the fire.[4]
- Special Hazards: Under fire conditions, hazardous decomposition products such as carbon monoxide and carbon dioxide may be produced.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective clothing.[1]

## Waste Disposal

Dispose of **Estasol** and any contaminated materials in accordance with local, state, and federal regulations.[1] Do not allow the product to be released into the environment.[1]



[Click to download full resolution via product page](#)

Caption: Decision-making process for the proper disposal of **Estasol** waste.

## Conclusion



**Estasol** is a valuable solvent with a favorable safety profile when handled correctly. By understanding its properties and adhering to the detailed protocols outlined in this guide, researchers, scientists, and drug development professionals can safely integrate **Estasol** into their laboratory workflows. The implementation of robust safety practices, including the consistent use of personal protective equipment, proper ventilation, and adherence to emergency procedures, is essential for maintaining a safe and productive research environment.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ESTASOL - Ataman Kimya [atamanchemicals.com]
- 2. Estasol - SEQENS [seqens.com]
- 3. Estasol | 95481-62-2 | Benchchem [benchchem.com]
- 4. safety365.sevron.co.uk [safety365.sevron.co.uk]
- 5. Estasol | lookchem [lookchem.com]
- 6. Page loading... [wap.guidechem.com]
- To cite this document: BenchChem. [Estasol: A Comprehensive Technical Guide to Laboratory Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1220568#estasol-safety-and-handling-in-a-laboratory-setting]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)